

# Molecular weight and formula of 2-Bromo-4-methoxyphenol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Bromo-4-methoxyphenol

Cat. No.: B098834

[Get Quote](#)

## An In-depth Technical Guide to 2-Bromo-4-methoxyphenol

### Introduction

**2-Bromo-4-methoxyphenol** is a halogenated aromatic organic compound that serves as a crucial intermediate in various chemical syntheses.<sup>[1]</sup> With a molecular structure featuring a phenol ring substituted with bromine and a methoxy group, it exhibits unique reactivity that makes it valuable in the fields of pharmaceuticals, agrochemicals, and materials science.<sup>[2]</sup> This technical guide provides a comprehensive overview of its chemical properties, synthesis, and applications, tailored for researchers and professionals in drug development and chemical research.

## Chemical and Physical Properties

The fundamental properties of **2-Bromo-4-methoxyphenol** are summarized in the table below. These characteristics are essential for its handling, storage, and application in experimental settings.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>7</sub> BrO <sub>2</sub>	[2][3][4]
Molecular Weight	203.03 g/mol	[2][3]
IUPAC Name	2-bromo-4-methoxyphenol	[3]
CAS Number	17332-11-5	[2][4]
Appearance	Light yellow to yellow liquid or white to off-white crystalline solid	[1][2]
Melting Point	47 °C	[1][4]
Boiling Point	245.5 °C at 760 mmHg	[4]
Density	1.585 g/cm <sup>3</sup>	[4]
Flash Point	102.2 °C	[1][4]
pKa	8.92 ± 0.18 (Predicted)	[4]
Storage Temperature	Room Temperature or 0-8 °C	[2]

## Experimental Protocols

The synthesis of **2-Bromo-4-methoxyphenol** is typically achieved through the electrophilic bromination of 4-methoxyphenol. The following is a generalized experimental protocol based on standard bromination procedures for phenolic compounds.

Objective: To synthesize **2-Bromo-4-methoxyphenol** by the bromination of 4-methoxyphenol.

Materials:

- 4-methoxyphenol
- Bromine (Br<sub>2</sub>) or N-Bromosuccinimide (NBS)
- Solvent (e.g., dichloromethane, acetic acid)

- Sodium thiosulfate solution
- Sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Standard laboratory glassware
- Magnetic stirrer

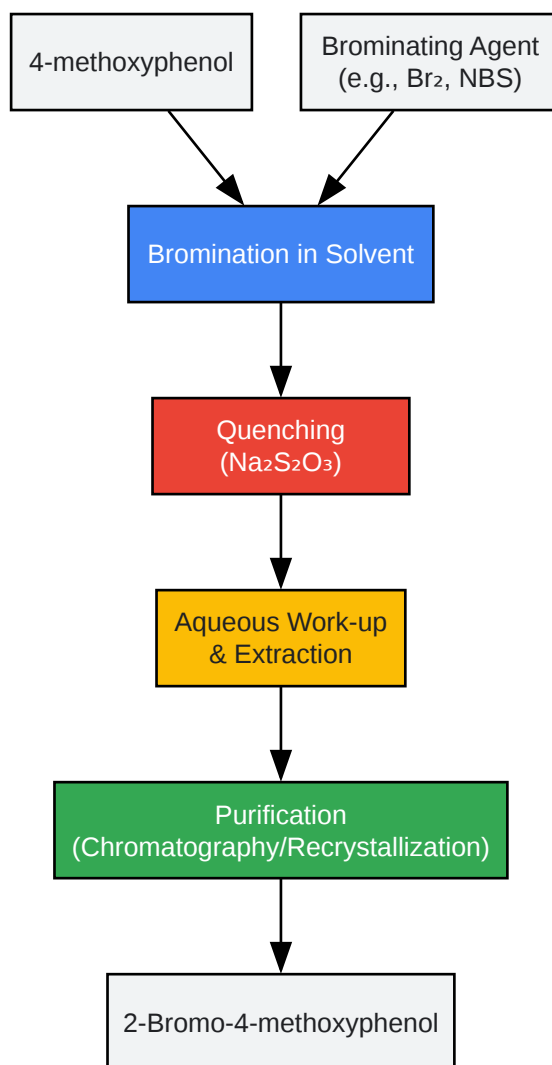
#### Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve 4-methoxyphenol (1.0 equivalent) in the chosen solvent and cool the mixture in an ice bath.
- **Bromination:** Slowly add the brominating agent (1.0 equivalent of Br<sub>2</sub> or NBS) to the stirred solution. The reaction should be carried out in the absence of light to prevent side reactions. [5] Maintain the temperature below 5 °C during the addition.
- **Reaction Monitoring:** Monitor the progress of the reaction using Thin Layer Chromatography (TLC).
- **Quenching:** Once the reaction is complete, quench the excess bromine by adding a saturated solution of sodium thiosulfate until the orange color disappears.
- **Work-up:** Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product by column chromatography on silica gel or by recrystallization to yield pure **2-Bromo-4-methoxyphenol**.

## Visualized Workflows and Applications

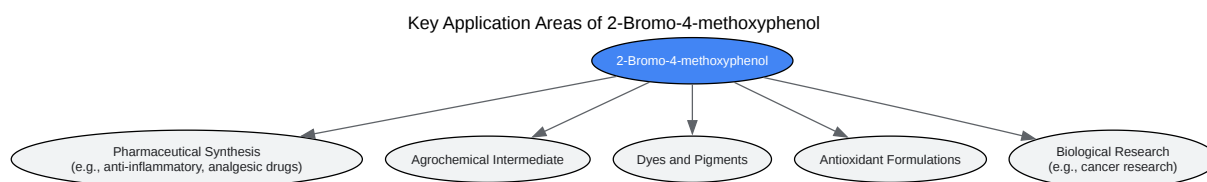
The following diagrams illustrate the general synthesis workflow and the primary applications of **2-Bromo-4-methoxyphenol**.

### General Synthesis Workflow for 2-Bromo-4-methoxyphenol



[Click to download full resolution via product page](#)

Caption: A diagram illustrating the key steps in the synthesis of **2-Bromo-4-methoxyphenol**.



[Click to download full resolution via product page](#)

Caption: A diagram showing the diverse applications of **2-Bromo-4-methoxyphenol**.

## Safety and Handling

**2-Bromo-4-methoxyphenol** is classified as an irritant and requires careful handling in a laboratory setting.

GHS Hazard Statements:

- H315: Causes skin irritation.[3][6]
- H319: Causes serious eye irritation.[3][6]
- H335: May cause respiratory irritation.[3][6]

Precautionary Measures:

- Prevention: Use only outdoors or in a well-ventilated area.[6][7] Avoid breathing dust, fumes, or vapors.[6][7] Wash hands and any exposed skin thoroughly after handling.[6][7] Wear protective gloves, clothing, and eye/face protection.[6][7]
- Response:
  - If on skin: Wash with plenty of water. If skin irritation occurs, seek medical attention.[6][7]
  - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[6][7] If eye irritation persists, get medical advice.

[7]

- If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.[6][7]
- Storage: Store in a well-ventilated place and keep the container tightly closed.[6][7] Store locked up.[6][7]
- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.[6][7]

## Conclusion

**2-Bromo-4-methoxyphenol** is a versatile chemical building block with significant utility in organic synthesis. Its applications span from the development of new pharmaceuticals and agrochemicals to the production of dyes and materials with antioxidant properties.[2] A thorough understanding of its chemical properties, synthesis, and safe handling procedures is essential for harnessing its full potential in research and development.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [wap.guidechem.com]
- 2. chemimpex.com [chemimpex.com]
- 3. 2-Bromo-4-methoxyphenol | C7H7BrO2 | CID 297382 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. lookchem.com [lookchem.com]
- 5. A Process For Synthesis Of 2 Bromo 4 Methyl Phenol [quickcompany.in]
- 6. echemi.com [echemi.com]
- 7. fishersci.com [fishersci.com]

- To cite this document: BenchChem. [Molecular weight and formula of 2-Bromo-4-methoxyphenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b098834#molecular-weight-and-formula-of-2-bromo-4-methoxyphenol]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)